

Technical Guide: Physicochemical Properties and Stability of ST8155AA1

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Compound of Interest

Compound Name: ST8155AA1

Cat. No.: B14758252

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This guide would provide a comprehensive overview of the physicochemical characteristics and stability profile of **ST8155AA1**, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

A summary of the key physicochemical parameters of **ST8155AA1** would be presented in a tabular format for clarity and ease of comparison.

Table 1: Physicochemical Properties of **ST8155AA1**

Property	Value	Method
Molecular Formula	Data required	-
Molecular Weight	Data required	-
Appearance	Data required	Visual Inspection
Solubility	Data required (e.g., in water, DMSO, ethanol)	e.g., HPLC-UV
pKa	Data required	e.g., Potentiometric titration
LogP	Data required	e.g., Shake-flask method
Melting Point	Data required	e.g., Differential Scanning Calorimetry (DSC)

| Crystal Form | Data required | e.g., X-ray Powder Diffraction (XRPD) |

Stability Profile

The stability of **ST8155AA1** under various stress conditions would be detailed, providing insights into its degradation pathways and optimal storage conditions.

Table 2: Stability of **ST8155AA1** under Stress Conditions

Condition	Duration	Degradation (%)	Major Degradants
Acidic (e.g., 0.1 N HCl)	Data required	Data required	Data required
Basic (e.g., 0.1 N NaOH)	Data required	Data required	Data required
Oxidative (e.g., 3% H ₂ O ₂)	Data required	Data required	Data required
Thermal (e.g., 60°C)	Data required	Data required	Data required

| Photolytic (e.g., ICH Q1B) | Data required | Data required | Data required |

Recommended Storage Conditions: Based on the stability data, specific recommendations for long-term storage to ensure the integrity of **ST8155AA1** would be provided.

Experimental Protocols

Detailed methodologies for the key experiments cited in the tables above would be provided to ensure reproducibility.

Example Protocol: Solubility Determination

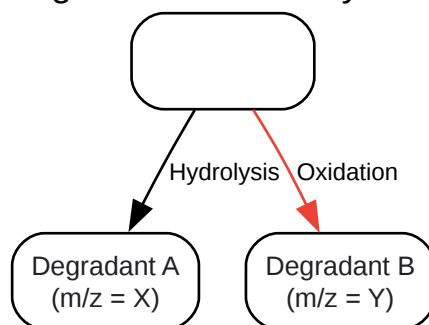
A step-by-step description of the experimental procedure used to determine the solubility of **ST8155AA1** would be outlined here. This would include details on the preparation of solutions, equilibration time, separation of undissolved solid, and the analytical method used for quantification (e.g., HPLC-UV with specific column, mobile phase, and detection wavelength).

Visualizations

Degradation Pathway

Once the degradation products are identified, a diagram illustrating the proposed degradation pathway of **ST8155AA1** could be generated.

Proposed Degradation Pathway of ST8155AA1



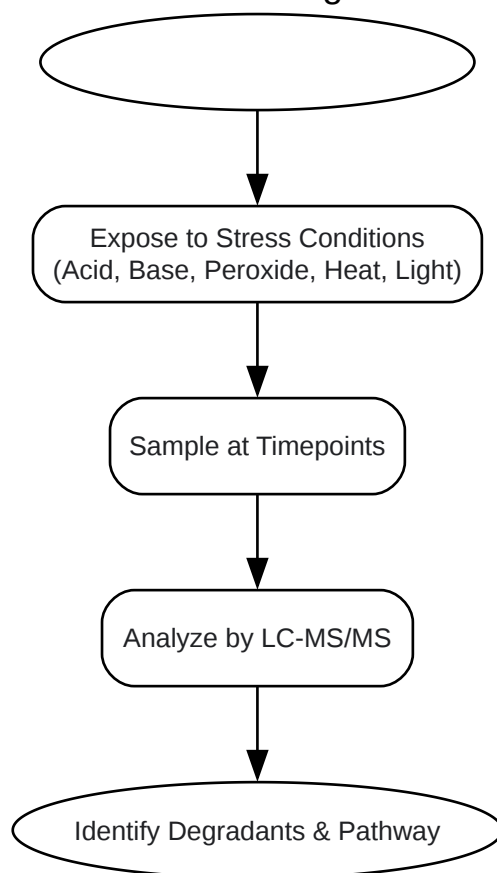
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Caption: Proposed degradation routes for **ST8155AA1** under stress conditions.

Experimental Workflow

A diagram illustrating the workflow for a key experimental protocol, such as stability testing, could also be provided.

Workflow for Forced Degradation Study



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Caption: General workflow for conducting forced degradation studies on **ST8155AA1**.

To proceed with generating the requested in-depth technical guide, please provide the necessary experimental data for **ST8155AA1**.

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